

How to dissolve and prepare Yhhu-3792 for injection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yhhu-3792

Cat. No.: B10825779

[Get Quote](#)

Application Notes and Protocols for Yhhu-3792

For Researchers, Scientists, and Drug Development Professionals

Introduction

Yhhu-3792 is a novel small molecule activator of the Notch signaling pathway.^{[1][2][3][4]} Identified as N2-(4-isopropylphenyl)-5-(3-methoxyphenoxy)quinazoline-2,4-diamine, it has been shown to enhance the self-renewal capacity of neural stem cells (NSCs) both in vitro and in vivo.^{[2][5]} By promoting the expression of Notch target genes, Hes3 and Hes5, **Yhhu-3792** facilitates the expansion of the NSC pool and promotes endogenous neurogenesis in the hippocampus.^{[1][2][3]} These properties make **Yhhu-3792** a promising candidate for research into neurodegenerative diseases and cognitive enhancement.^{[2][3]}

Physicochemical Properties

A clear understanding of the physicochemical properties of **Yhhu-3792** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ N ₄ O ₂ ·HCl	[1][4]
Molecular Weight	436.93 g/mol	[1][4]
CAS Number	2624336-93-0	[1]
Appearance	Solid	[6]
Purity	≥98%	[1][4]
Storage	Store at -20°C	[1]

Solubility and Stock Solution Preparation

Proper dissolution is critical for the efficacy and reproducibility of experiments involving **Yhhu-3792**.

Solvent	Maximum Concentration	Notes
DMSO	100 mM	Ultrasonic assistance may be required for concentrations as high as 166.48 mM.[7]

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Materials:
 - Yhhu-3792** powder
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Calibrated pipettes
- Procedure:

1. Aseptically weigh the desired amount of **Yhhu-3792** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.37 mg of **Yhhu-3792**.
2. Transfer the powder to a sterile microcentrifuge tube.
3. Add the calculated volume of DMSO to the tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
4. Vortex the tube until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
6. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[3]

Preparation for Injection (In Vivo Studies)

For in vivo administration, **Yhhu-3792** must be formulated to ensure biocompatibility and bioavailability.

Recommended Formulation for Intraperitoneal (i.p.) Injection:

A common formulation for the intraperitoneal injection of **Yhhu-3792** in mice involves a mixture of DMSO and corn oil.^[7]

Component	Proportion
DMSO	10%
Corn Oil	90%

Protocol for Preparing a 1 mg/mL Injection Solution:

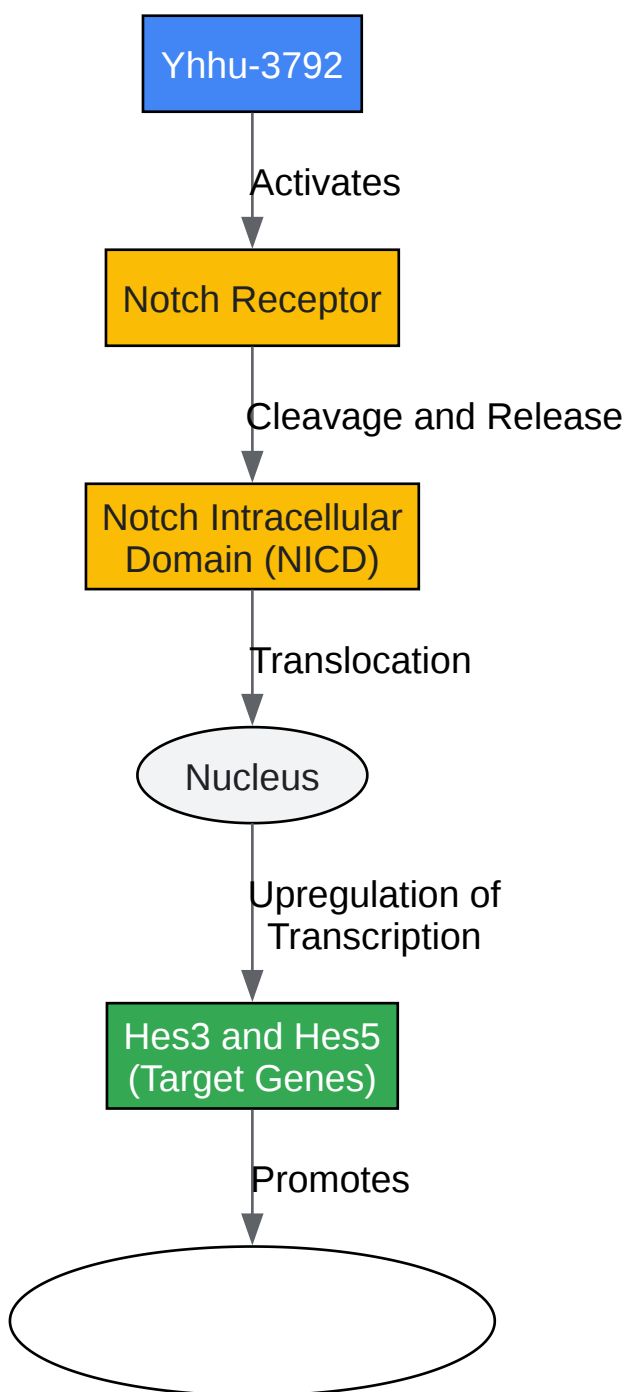
- Materials:
 - **Yhhu-3792** stock solution in DMSO (e.g., 10 mg/mL)

- Sterile corn oil
- Sterile tubes
- Vortex mixer
- Procedure:
 1. Prepare a stock solution of **Yhhu-3792** in DMSO at a concentration 10 times higher than the final desired injection concentration. For a final concentration of 1 mg/mL, prepare a 10 mg/mL stock in DMSO.
 2. In a sterile tube, add 1 part of the **Yhhu-3792** DMSO stock solution.
 3. Add 9 parts of sterile corn oil to the tube.
 4. Vortex the mixture thoroughly to ensure a uniform suspension. The final solution will contain 10% DMSO.
 5. Administer the freshly prepared solution to the experimental animals via intraperitoneal injection. Doses of 10-20 mg/kg have been used in mice.[\[3\]](#)[\[8\]](#)

Signaling Pathway and Experimental Workflow

Yhhu-3792 Mechanism of Action

Yhhu-3792 activates the Notch signaling pathway, a highly conserved cell-cell communication system crucial for neural stem cell maintenance and differentiation.

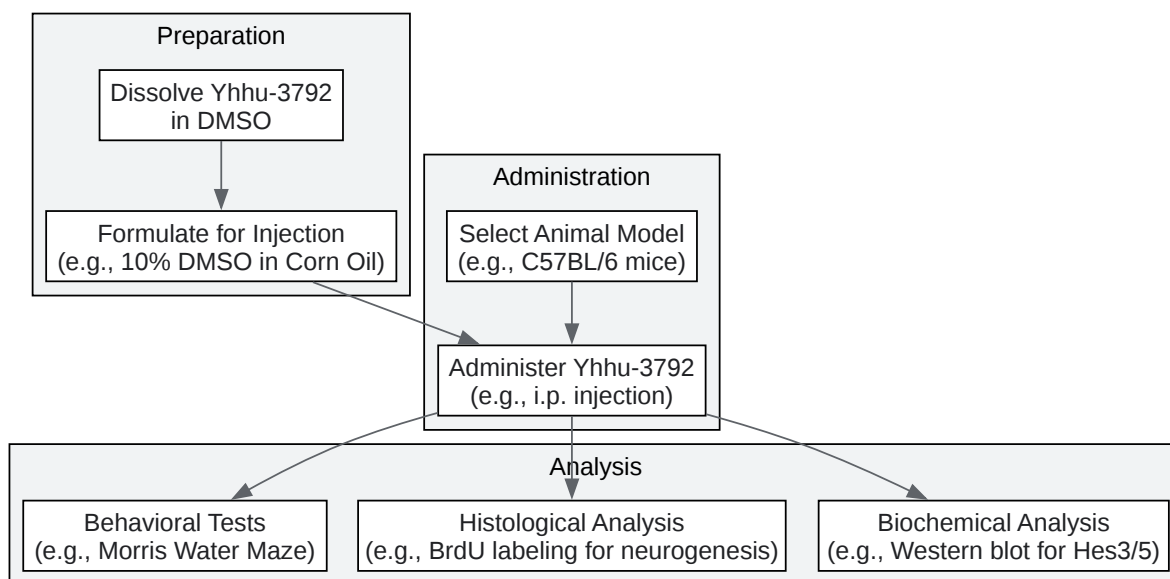


[Click to download full resolution via product page](#)

Caption: **Yhhu-3792** activates the Notch signaling pathway, leading to increased NSC self-renewal.

Experimental Workflow for In Vivo Studies

The following diagram outlines a typical experimental workflow for evaluating the effects of **Yhhu-3792** on neurogenesis in an animal model.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for in vivo studies of **Yhhu-3792**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]

- 2. A Novel 2-Phenylamino-Quinazoline-Based Compound Expands the Neural Stem Cell Pool and Promotes the Hippocampal Neurogenesis and the Cognitive Ability of Adult Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Yhhu 3792 | Other Notch Signaling | Tocris Bioscience [tocris.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Yhhu-3792 hydrochloride | Notch | 2624336-93-0 | Invivochem [invivochem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [How to dissolve and prepare Yhhu-3792 for injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825779#how-to-dissolve-and-prepare-yhhu-3792-for-injection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com